

4-Amino-3-chlorophenol CAS number 17609-80-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3-chlorophenol

Cat. No.: B108459

[Get Quote](#)

An In-depth Technical Guide to **4-Amino-3-chlorophenol** (CAS 17609-80-2)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Amino-3-chlorophenol (4-A3CP), identified by the CAS number 17609-80-2, is a pivotal chemical intermediate in the pharmaceutical and chemical industries. Its unique molecular structure, featuring amino, hydroxyl, and chloro functional groups on a benzene ring, makes it a versatile building block for complex organic synthesis. This guide provides a comprehensive overview of its chemical properties, synthesis methodologies, key applications in drug development, and safety profile, tailored for a scientific audience. The compound is particularly noted for its role as a crucial precursor in the manufacture of advanced targeted cancer therapies, including multi-kinase inhibitors.^{[1][2][3][4]}

Chemical and Physical Properties

4-Amino-3-chlorophenol is a light yellow to light grey crystalline solid.^{[1][5]} It is hygroscopic and should be stored in a cool, dry place, protected from light.^[1] Its key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ ClNO	[1][5][6][7]
Molecular Weight	143.57 g/mol	[1][7][8]
Melting Point	153 - 160 °C	[1][5][8][9]
Boiling Point	287.3 °C (at 760 mmHg)	[1][5][9]
Density	1.406 g/cm ³ (Predicted)	[1][5][9]
Flash Point	127.6 °C	[5][9]
pKa	9.26 ± 0.18 (Predicted)	[1]
LogP	1.17	[10]
Vapor Pressure	0.00074 mmHg (at 25 °C)	[5]
Appearance	White/Light yellow/Light grey crystalline powder	[1][5][9]
Solubility	Slightly soluble in DMSO and Methanol	[1]
Purity	97% to ≥99%	[2][5]
Storage	2-8°C, protect from light	[1]

Chemical Identifiers

Accurate identification is critical in research and development. The following table lists the primary identifiers for **4-Amino-3-chlorophenol**.

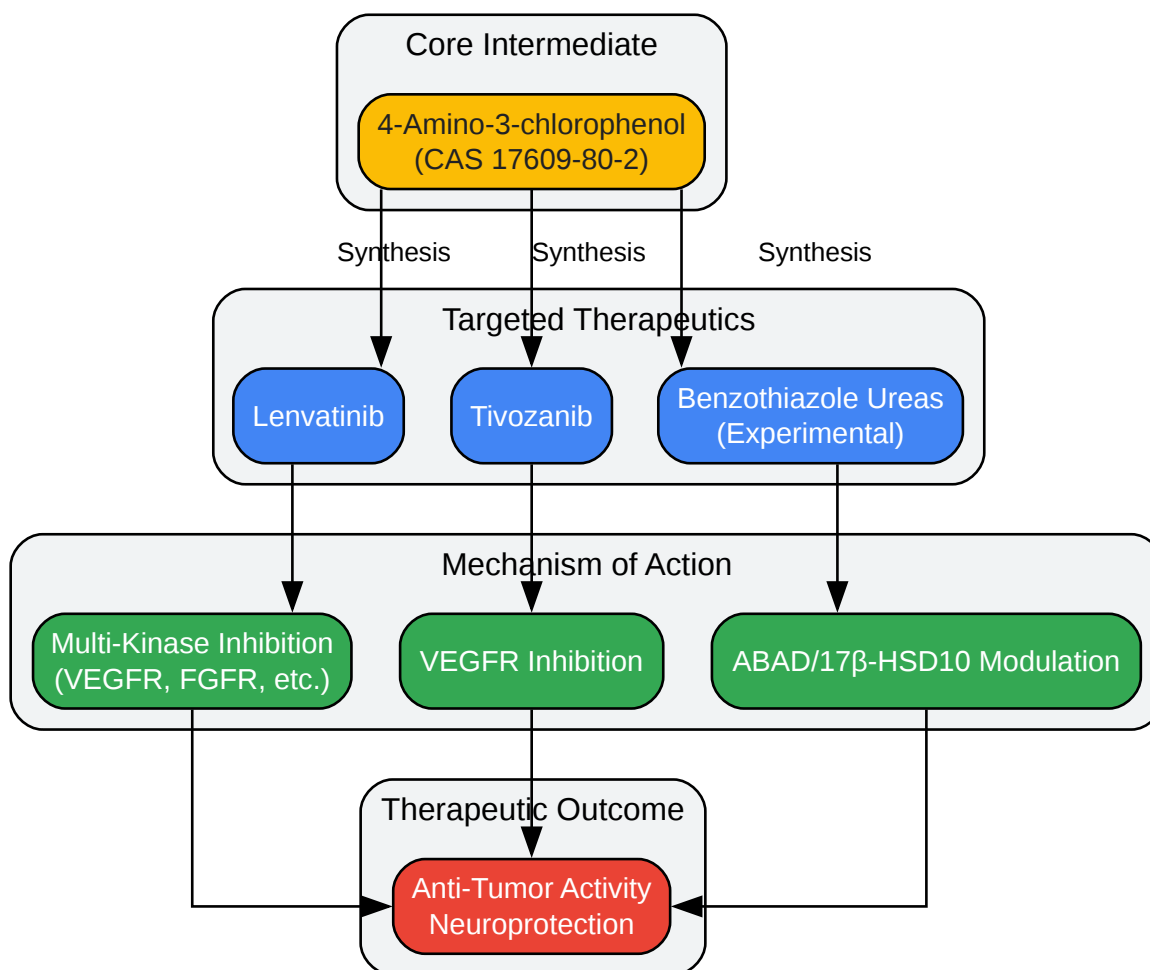
Identifier Type	Value	Reference(s)
CAS Number	17609-80-2	[1][7]
IUPAC Name	4-amino-3-chlorophenol	[7][11]
Synonyms	3-Chloro-4-aminophenol, 2-chloro-4-hydroxyaniline	[1][5][7]
EINECS	241-583-3	[1][5][7]
MDL Number	MFCD00801116	[1][8]
InChI	InChI=1S/C6H6ClNO/c7-5-3-4(9)1-2-6(5)8/h1-3,9H,8H2	[1][12]
InChIKey	PNLPXABQLXSICH-UHFFFAOYSA-N	[1][10][11]
SMILES	<chem>C1(O)=CC=C(N)C(Cl)=C1</chem>	[1][11]

Applications in Drug Development

4-Amino-3-chlorophenol is a cornerstone intermediate for several advanced therapeutics, primarily in oncology. Its structure is integral to the pharmacophore of multiple kinase inhibitors.

- **Lenvatinib:** This compound is an essential intermediate for the synthesis of Lenvatinib, a multi-kinase inhibitor used to treat advanced liver and thyroid cancers.[1][2][4]
- **Tivozanib:** It serves as a key starting material for Tivozanib, a potent and selective vascular endothelial growth factor receptor (VEGFR) inhibitor used in the treatment of renal cell carcinoma.[1][2][4]
- **Alzheimer's Disease Research:** 4-A3CP is used as a synthetic reagent for preparing benzothiazole-based ureas, which are being investigated as potential modulators of ABAD/17 β -HSD10 for the treatment of Alzheimer's disease.[1][2]
- **General Applications:** It is widely applied in the design and synthesis of drugs for cardiovascular and neurological diseases.[1][2][3]

- Analytical Standard: The compound is also used as a reference standard for analytical method development, validation, and quality control during the manufacturing of drugs like Lenvatinib.[12][13]



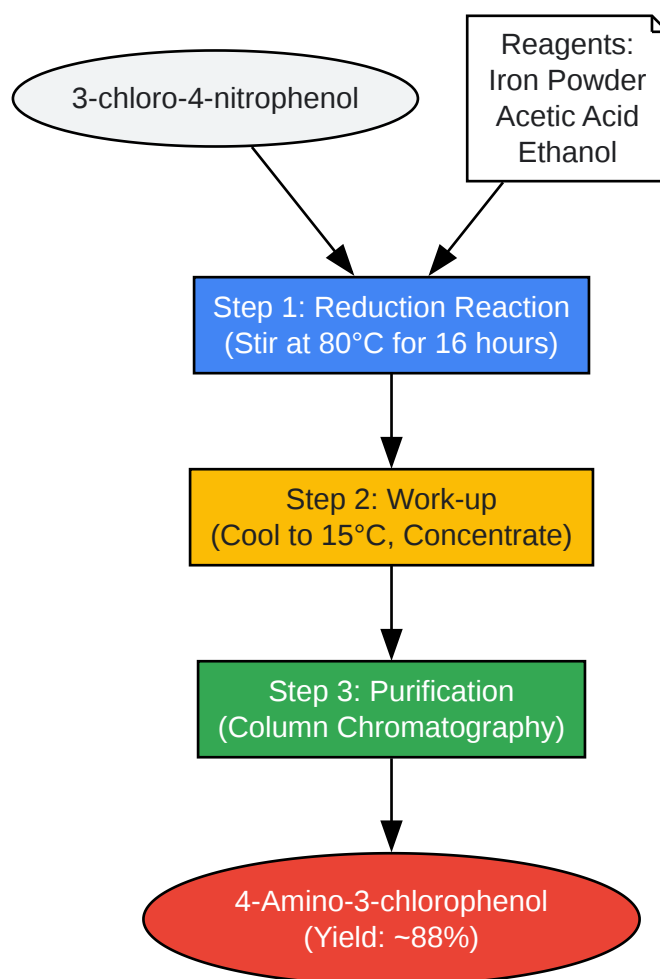
[Click to download full resolution via product page](#)

Caption: Role of 4-A3CP as a precursor in targeted therapies.

Synthesis Methodologies

Several synthetic routes to **4-Amino-3-chlorophenol** have been established, allowing for its production from various starting materials. The choice of method often depends on the desired scale, purity requirements, and economic feasibility.

- Reduction of 3-chloro-4-nitrophenol: This is a common laboratory-scale method involving the reduction of the nitro group of 3-chloro-4-nitrophenol using reagents like iron powder in acetic acid.^[6]
- From m-chlorophenol: This pathway involves diazotization and coupling reactions to introduce the amino and hydroxyl groups onto the m-chlorophenol ring.^{[1][6]} However, the instability of the diazonium salt intermediate can pose challenges for large-scale industrial production.^[14]
- Microchannel Reactor Synthesis: A modern, patented method uses a multi-temperature-zone continuous flow microchannel reactor starting from p-aminobenzenesulfonic acid.^{[3][14]} This approach involves three main steps—diazotization, coupling, and reduction—and is designed for safe, large-scale production with high yield and purity by controlling reaction conditions precisely.^{[3][14]}



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of 4-A3CP via reduction.

Experimental Protocols

Laboratory Synthesis via Reduction

This protocol details the synthesis of 4-A3CP from 3-chloro-4-nitrophenol.[6]

- Materials:
 - 3-chloro-4-nitrophenol (5.0 g, 28.8 mmol)
 - Ethanol (50 mL)
 - Iron powder (9.6 g, 172.9 mmol)
 - Acetic acid (10 mL)
- Procedure:
 - To a suitable reaction flask, add 3-chloro-4-nitrophenol and ethanol at room temperature (26 °C).
 - To the resulting solution, add the iron powder and acetic acid.
 - Heat the reaction mixture to 80 °C and stir for 16 hours.
 - After the reaction is complete, cool the mixture to 15 °C.
 - Concentrate the solution under reduced pressure to remove the solvent.
 - Purify the crude product by column chromatography to obtain **4-Amino-3-chlorophenol**.
- Expected Outcome:
 - The procedure yields approximately 3.6 g (88%) of the product as a pale red solid.[6]

Analytical HPLC Method

This protocol provides a general method for the analysis of 4-A3CP purity.[\[10\]](#)

- Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.
- Method: Reverse Phase (RP)
- Column: Newcrom R1 or equivalent C18 column.
- Mobile Phase: A mixture of acetonitrile, water, and an acid modifier. A typical composition would be acetonitrile and water containing phosphoric acid.
- Note for Mass Spectrometry (MS) Detection: If coupling with an MS detector, the phosphoric acid in the mobile phase must be replaced with a volatile acid, such as formic acid, to ensure compatibility.[\[10\]](#)
- Application: This method is suitable for purity analysis, pharmacokinetic studies, and scaling up for preparative separation of impurities.[\[10\]](#)

Toxicological and Safety Data

While essential for synthesis, 4-A3CP is a hazardous chemical that requires careful handling.

GHS Hazard Classification

Hazard	Code(s)	Description	Reference(s)
Acute Toxicity	H302, H312, H332	Harmful if swallowed, in contact with skin, or if inhaled.	[1][7][15][16]
Skin Irritation	H315	Causes skin irritation.	[1][7][15][16]
Eye Irritation	H319	Causes serious eye irritation.	[1][7][15][16]
Respiratory	H335	May cause respiratory irritation.	[1][15][16]
Signal Word	Warning / Danger	[1][16]	
Pictogram	GHS07 (Exclamation Mark)	[1][16]	

Comparative In Vitro Toxicity

A study on isolated renal cortical cells from rats was conducted to compare the nephrotoxic potential of 4-A3CP with its isomers and related compounds. The results indicated that the position and number of chlorine atoms significantly influence toxicity. Notably, **4-Amino-3-chlorophenol** was found to be the least nephrotoxic among the tested chloro-aminophenols. [17]

Compound	Relative Nephrotoxic Potential
4-amino-2,6-dichlorophenol	Highest
4-amino-2-chlorophenol	High
4-aminophenol	Medium
4-amino-3-chlorophenol	Lowest

Source: Chemico-Biological Interactions, 2014[17]

Handling and First Aid

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Avoid dust formation, ingestion, and inhalation.[15]
- First Aid (Skin Contact): Wash off immediately with plenty of soap and water for at least 15 minutes.[15][16]
- First Aid (Eye Contact): Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[15][16]
- First Aid (Ingestion): Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.[16]
- Fire Safety: Use CO₂, dry chemical powder, or foam as extinguishing media. Combustion emits toxic fumes, including carbon oxides, nitrogen oxides, and hydrogen chloride.[15][16]

Conclusion

4-Amino-3-chlorophenol is more than a simple chemical; it is an enabling molecule for modern medicine. Its role as a key intermediate in the synthesis of life-saving cancer drugs like Lenvatinib and Tivozanib underscores its importance in pharmaceutical R&D.[1][4] This guide has provided a detailed technical overview of its properties, synthesis, and applications. A thorough understanding of its chemistry and handling is crucial for scientists and researchers working to develop the next generation of therapeutics.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Amino-3-chlorophenol | 17609-80-2 [chemicalbook.com]
- 2. nbinnno.com [nbinnno.com]

- 3. Method for synthesizing 4-amino-3-chlorophenol by means of multiple-temperature-zone continuous flow microchannel reactor - Eureka | Patsnap [eureka.patsnap.com]
- 4. nbinno.com [nbinno.com]
- 5. otq.hspchem.com [otq.hspchem.com]
- 6. 4-Amino-3-chlorophenol synthesis - chemicalbook [chemicalbook.com]
- 7. 4-Amino-3-chlorophenol | C₆H₆ClNO | CID 87184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 17609-80-2 Cas No. | 4-Amino-3-chlorophenol | Apollo [store.apolloscientific.co.uk]
- 9. lookchem.com [lookchem.com]
- 10. 4-Amino-3-chlorophenol | SIELC Technologies [sielc.com]
- 11. 4-AMINO-3-CHLOROPHENOL | CAS 17609-80-2 [matrix-fine-chemicals.com]
- 12. veeprho.com [veeprho.com]
- 13. Lenvatinib Impurity 7 | 17609-80-2 | SynZeal [synzeal.com]
- 14. CN107739313B - Method for synthesizing 4-amino-3-chlorophenol by multi-temperature-zone continuous flow microchannel reactor - Google Patents [patents.google.com]
- 15. fishersci.com [fishersci.com]
- 16. static.cymitquimica.com [static.cymitquimica.com]
- 17. 4-Amino-2-chlorophenol: Comparative in vitro nephrotoxicity and mechanisms of bioactivation - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-Amino-3-chlorophenol CAS number 17609-80-2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108459#4-amino-3-chlorophenol-cas-number-17609-80-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com